

A Technical Guide to Commercial Sourcing of 4-Dimethylaminobutylamine for Research Applications

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Compound of Interest

Compound Name: 4-Dimethylaminobutylamine

Cat. No.: B1346629

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a technical overview of commercial suppliers for **4-Dimethylaminobutylamine** (DMABA), a key building block in pharmaceutical research and drug development. This document outlines supplier specifications, available data, and representative experimental considerations for the effective procurement and application of this versatile chemical intermediate.

Introduction to 4-Dimethylaminobutylamine in Research

4-Dimethylaminobutylamine (CAS No: 3529-10-0) is a diamine featuring both a primary and a tertiary amine. This bifunctionality makes it a valuable synthon for introducing a dimethylaminoalkyl chain into target molecules. The tertiary amine can serve as a basic center, influencing the pharmacokinetic properties of a drug candidate, such as solubility and cell permeability, while the primary amine provides a reactive handle for a variety of chemical transformations. Its application is prevalent in the synthesis of bioactive molecules and complex organic scaffolds.

Commercial Suppliers and Product Specifications

Several chemical suppliers offer **4-Dimethylaminobutylamine** for research and development purposes. The following section details key information for prominent suppliers. It is important to note that pricing and availability are subject to change and may require a direct inquiry with the supplier.

Supplier Overview

- Sigma-Aldrich (Merck): A major global supplier of research chemicals, Sigma-Aldrich lists **4-Dimethylaminobutylamine** under its "AldrichCPR" product line.^[1]^[2] A critical consideration for researchers is that the company explicitly states it does not provide analytical data for this specific product, and the buyer is responsible for confirming its identity and purity.^[1]
- Dayang Chem (Hangzhou) Co., Ltd.: A China-based manufacturer and supplier, Dayang Chem offers **4-Dimethylaminobutylamine** and indicates capabilities for both research-scale (gram) and industrial-scale (bulk) production.^[3]
- Matrix Scientific: A US-based supplier specializing in research chemicals and building blocks for various industries, including pharmaceutical R&D.^[4]

Quantitative Data Summary

The following table summarizes the available quantitative data for **4-Dimethylaminobutylamine** from the identified suppliers. Researchers should always obtain the most current Certificate of Analysis (CoA) from the supplier for lot-specific data.

Supplier	Product Name/Grade	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Sigma-Aldrich	4-dimethylaminobutylamine, AldrichCP R	3529-10-0[1]	C ₆ H ₁₆ N ₂ [1]	116.21[1]	Not specified by supplier[1]	Inquire with supplier
Dayang Chem	4-(Dimethylamino)butylamine	3529-10-0[3]	C ₆ H ₁₆ N ₂ [3]	116.21[3]	Industrial Grade/98% (inquire for research grades)	Gram to bulk[3]
Matrix Scientific	4-(Dimethylamino)butylamine	3529-10-0[4]	C ₆ H ₁₆ N ₂ [4]	116.21[4]	Inquire with supplier	Inquire with supplier

Note: Purity and pricing information from general chemical directories suggest that research-grade **4-Dimethylaminobutylamine** is commonly available at purities of $\geq 97\%$. However, direct confirmation from the chosen supplier is essential.

Experimental Protocols and Considerations

While specific experimental protocols for the use of **4-Dimethylaminobutylamine** are not provided by the suppliers, this section outlines a representative synthetic procedure where it can be employed as a nucleophile.

Representative Protocol: Amide Coupling Reaction

This protocol describes the formation of an amide bond between **4-Dimethylaminobutylamine** and a carboxylic acid, a common transformation in drug discovery.

Reaction:

Materials:

- Carboxylic acid of interest (R-COOH)
- **4-Dimethylaminobutylamine**
- Coupling agent (e.g., HATU, HBTU, or EDC/HOBt)
- Non-nucleophilic base (e.g., Diisopropylethylamine - DIPEA)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide - DMF or Dichloromethane - DCM)
- Magnetic stirrer and appropriate glassware
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- To a dry reaction flask under an inert atmosphere, dissolve the carboxylic acid (1.0 eq) and the coupling agent (1.1 eq) in the chosen anhydrous solvent.
- Add the non-nucleophilic base (2.0-3.0 eq) to the reaction mixture and stir for 5-10 minutes at room temperature.
- In a separate flask, prepare a solution of **4-Dimethylaminobutylamine** (1.1 eq) in the same anhydrous solvent.
- Add the solution of **4-Dimethylaminobutylamine** dropwise to the activated carboxylic acid mixture.
- Allow the reaction to stir at room temperature for 4-16 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride.

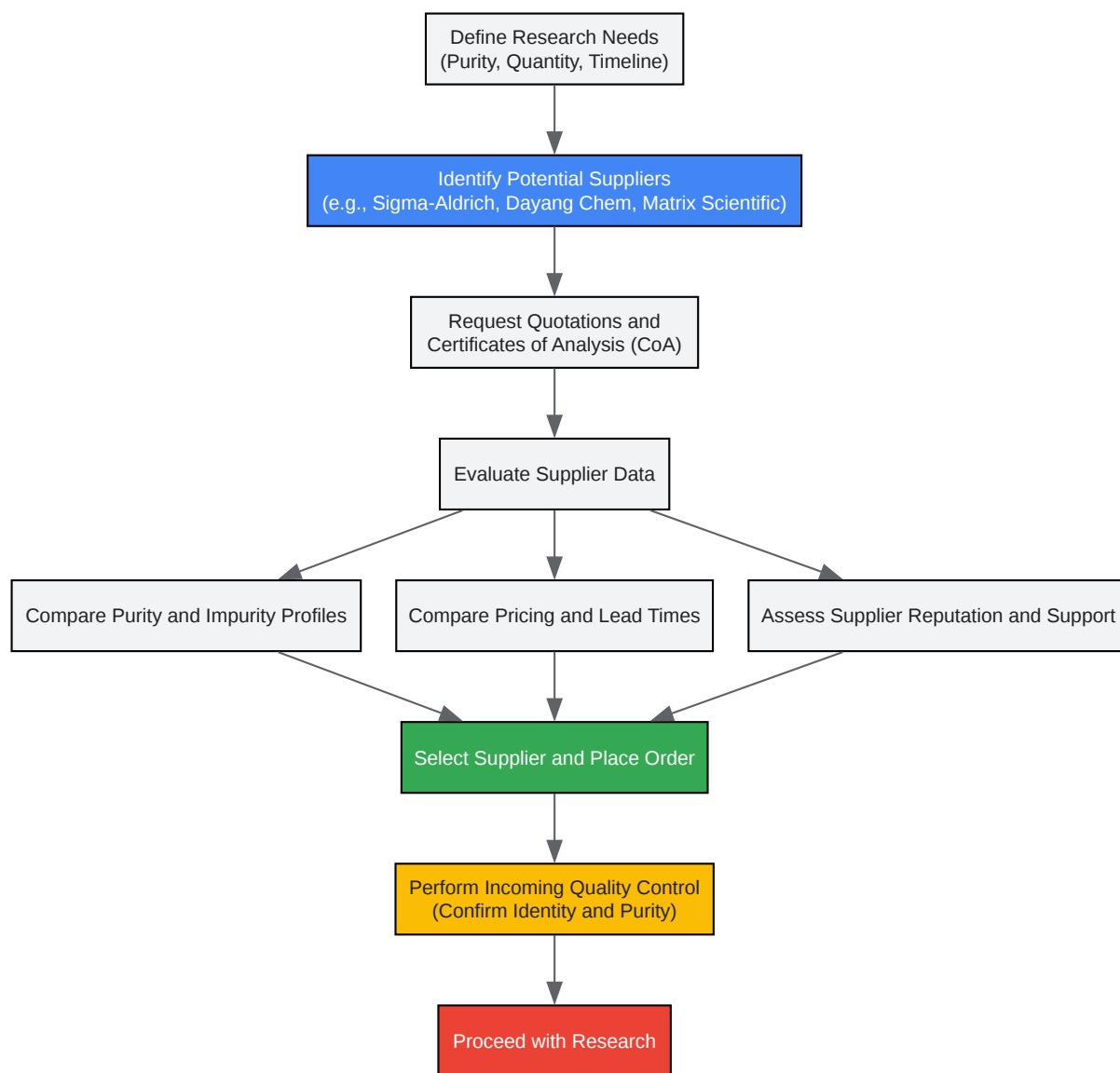
- Extract the aqueous layer with an appropriate organic solvent (e.g., Ethyl Acetate or Dichloromethane).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel or by preparative HPLC.

Note: The choice of coupling agent, base, and solvent may need to be optimized depending on the specific carboxylic acid substrate.

Visualizing Workflows and Pathways

Supplier Selection Workflow

The following diagram illustrates a logical workflow for selecting a commercial supplier of **4-Dimethylaminobutylamine** for a research project.

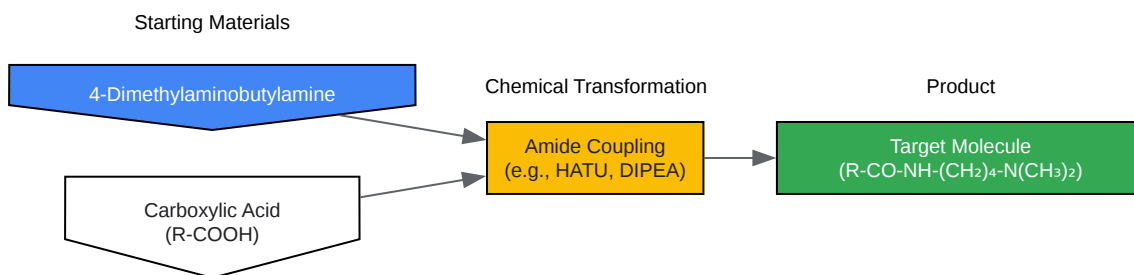


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Caption: Workflow for selecting a commercial chemical supplier.

Representative Synthetic Pathway

This diagram illustrates a general synthetic pathway where **4-Dimethylaminobutylamine** is used as a building block to synthesize a more complex molecule.



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